

Isobutyl cinnamate CAS number and IUPAC name

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Compound of Interest

Compound Name: *Isobutyl cinnamate*

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An In-Depth Technical Guide to Isobutyl Cinnamate

This technical guide provides a comprehensive overview of **isobutyl cinnamate**, including its chemical identity, physicochemical properties, synthesis protocols, and biological activities. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identification

- IUPAC Name: 2-methylpropyl (E)-3-phenylprop-2-enoate[1]
- CAS Number: 122-67-8[1][2][3]
- Synonyms: Isobutyl 3-phenylpropenoate, 2-Methylpropyl cinnamate, Labdanol[2][3]

Physicochemical and Spectroscopic Data

The quantitative properties of **isobutyl cinnamate** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₆ O ₂	[1] [2]
Molecular Weight	204.26 g/mol	[2]
Appearance	Clear, colorless liquid	[2] [4]
Density	1.00 - 1.004 g/mL at 25 °C	[2] [4] [5]
Boiling Point	270 - 272 °C (Lit.)	[2]
Flash Point	> 110 °C (> 230 °F)	[5]
Refractive Index	n _{20/D} 1.535 - 1.541	[2] [5]
Solubility	Insoluble in water; Soluble in ethanol and ether	[4]
FEMA Number	2193	[1] [2]

Experimental Protocols: Synthesis of Isobutyl Cinnamate

Isobutyl cinnamate is primarily synthesized via the esterification of cinnamic acid with isobutanol. Two prominent methods are detailed below.

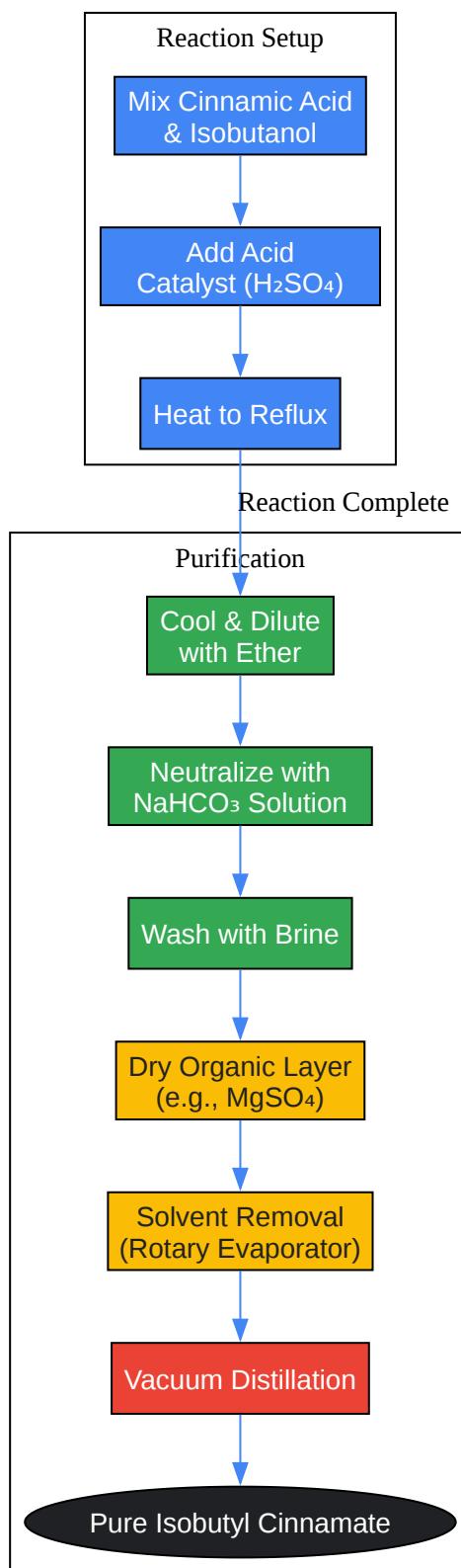
Fischer-Speier Esterification (Conventional Method)

This is a classic acid-catalyzed esterification method.[\[6\]](#)

Methodology:

- Reactant Preparation: Trans-cinnamic acid is mixed with an excess of isobutanol, which serves as both a reactant and a solvent.
- Catalysis: A strong acid catalyst, such as concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (pTSA), is added to the mixture.[\[7\]](#)
- Reflux: The reaction mixture is heated to reflux for a specified period, typically ranging from one to several hours, to drive the equilibrium towards the ester product.

- Work-up and Neutralization: After cooling, the mixture is diluted with an organic solvent (e.g., diethyl ether or ethyl acetate). The solution is then washed with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a brine wash to remove residual water-soluble components.[7]
- Drying and Purification: The separated organic layer is dried over an anhydrous salt like calcium chloride or magnesium sulfate.[6][7] The drying agent is filtered off, and the solvent is removed using a rotary evaporator.
- Final Purification: The crude ester is purified by vacuum distillation to yield pure **isobutyl cinnamate**.[8]



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Caption: Workflow for Fischer Esterification Synthesis of **Isobutyl Cinnamate**.

Green Synthesis using Deep Eutectic Solvents (DESs)

A more recent, environmentally friendly approach utilizes deep eutectic solvents as recyclable catalysts.[\[9\]](#)

Methodology:

- Catalyst Preparation: A deep eutectic solvent is prepared by mixing choline chloride (ChCl) and p-toluenesulfonic acid (PTSA) in a specific molar ratio.[\[9\]](#)
- Reaction: Cinnamic acid and isobutanol are mixed with the ChCl-PTSA catalyst.
- Optimization: The reaction is optimized by varying parameters such as catalyst loading, temperature (typically in the range of 353.15–383.15 K), and the molar ratio of cinnamic acid to isobutanol to maximize the conversion rate.[\[9\]](#)
- Kinetics Study: The progress of the reaction is monitored over time to determine the reaction kinetics, often described by a pseudo-homogeneous (PH) model.[\[9\]](#)
- Catalyst Recycling: A key advantage of this method is the stability and recyclability of the DES catalyst, which can be recovered and reused for multiple cycles with minimal loss of activity.[\[9\]](#)

Biological Activity and Applications

Isobutyl cinnamate is recognized for its applications in the flavor, fragrance, and pharmaceutical industries.[\[2\]](#) Its biological activities are a subject of ongoing research.

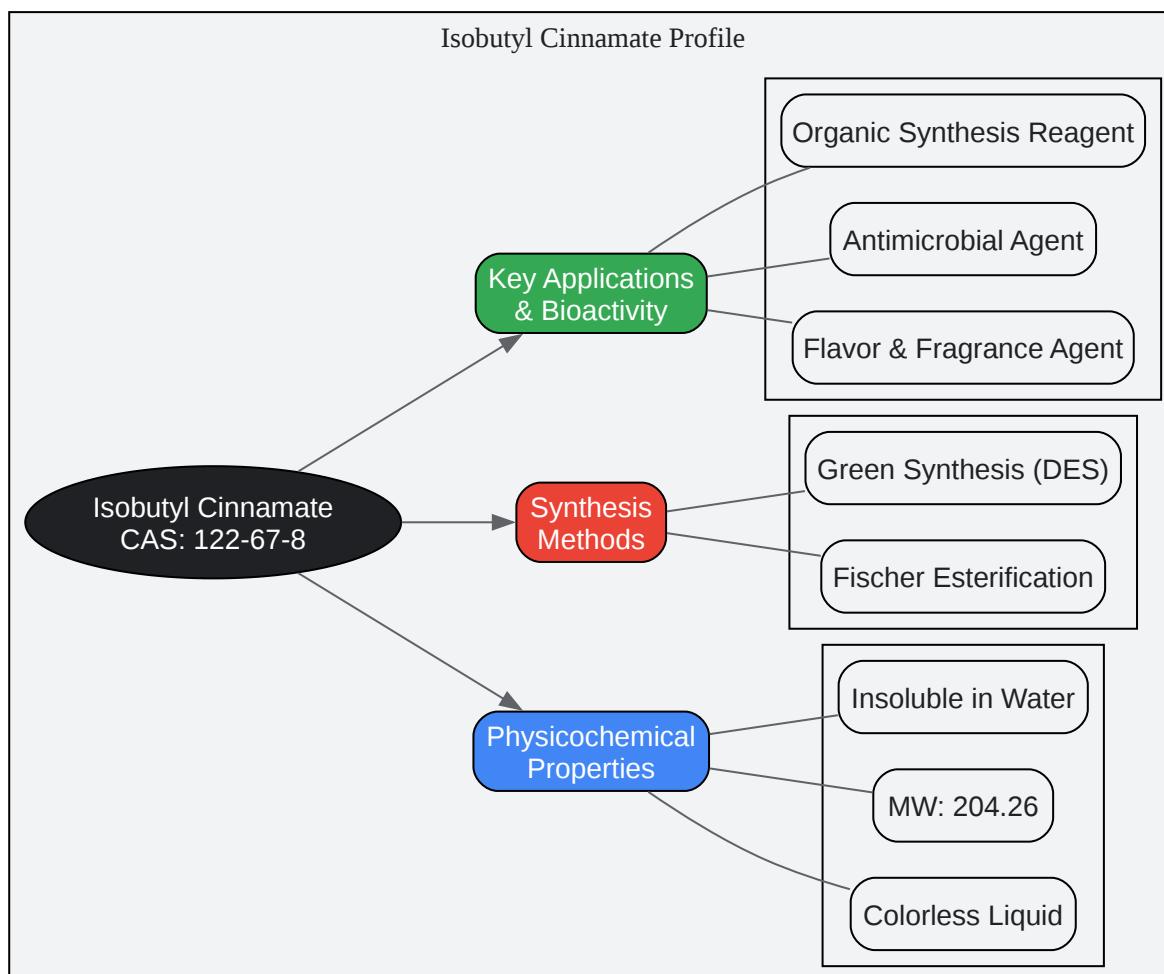
Antimicrobial Activity

Isobutyl cinnamate has demonstrated notable broad-spectrum antimicrobial activity.[\[10\]](#)

- Spectrum of Activity: It is effective against yeasts, Gram-positive bacteria, and Gram-negative bacteria.[\[10\]](#)[\[11\]](#)
- Potency: Studies have reported Minimum Inhibitory Concentration (MIC) values ranging from as low as 12 μ M to 43 μ M, indicating significant antimicrobial potential.[\[10\]](#) Another source cites a range of 43 to 301 μ M against both Gram-positive and Gram-negative bacteria.[\[11\]](#)

Further investigation is needed to confirm its efficacy against drug-resistant strains and to evaluate its toxicity profile.[10]

At present, detailed information regarding the specific signaling pathways through which **isobutyl cinnamate** exerts its antimicrobial or other biological effects is not extensively documented in the literature.



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Caption: Logical Overview of **Isobutyl Cinnamate** Characteristics and Uses.

Industrial Applications

- **Flavor and Fragrance:** Due to its sweet, fruity, and balsamic aroma, it is widely used as a flavoring agent in food and as a scent component in perfumes, cosmetics, and personal care products.[2][3][5]
- **Polymer Production:** It is utilized in the manufacturing of polymers and resins where specific properties like flexibility are desired.[2]
- **Research Chemical:** It serves as an organic reagent and building block in academic and industrial research for developing new compounds.[2][12]

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